

Chemical structure of 2-Bromo-5-cyclopropoxy-4-nitropyridine

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Compound of Interest

Compound Name: 2-Bromo-5-cyclopropoxy-4-nitropyridine

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An In-depth Technical Guide to **2-Bromo-5-cyclopropoxy-4-nitropyridine**: Synthesis, Properties, and Applications in Drug Discovery

Introduction

Substituted pyridines are a cornerstone of modern medicinal chemistry, forming the core scaffold of numerous approved drugs.[1] Their unique electronic properties and ability to engage in specific hydrogen bonding interactions make them privileged structures in the design of biologically active molecules. The introduction of diverse functional groups onto the pyridine ring allows for the fine-tuning of a compound's pharmacological profile. This guide focuses on a novel and promising building block: **2-Bromo-5-cyclopropoxy-4-nitropyridine**.

While this specific molecule is not extensively documented in current literature, its structural motifs—a bromonitropyridine core and a cyclopropoxy substituent—suggest significant potential as a versatile intermediate in drug discovery. The cyclopropyl group, in particular, has garnered substantial interest due to its unique conformational and electronic properties, which can enhance metabolic stability, binding affinity, and cell permeability.[2]

This technical guide, therefore, serves as a comprehensive resource for researchers, scientists, and drug development professionals. It provides an in-depth analysis of the chemical structure, predicted properties, a plausible and detailed synthetic route, and the potential applications of **2-Bromo-5-cyclopropoxy-4-nitropyridine**. The information presented herein is synthesized from established chemical principles and data from closely related structural analogs, offering a robust framework for the utilization of this promising new chemical entity.

Chemical Structure and Predicted Physicochemical Properties

The structure of **2-Bromo-5-cyclopropoxy-4-nitropyridine** incorporates several key functional groups that dictate its reactivity and potential utility. The pyridine ring is activated by a strongly electron-withdrawing nitro group at the 4-position, which significantly influences the electron density of the aromatic system. A bromine atom at the 2-position serves as a versatile handle for further chemical modifications, such as cross-coupling reactions or nucleophilic substitutions. The cyclopropoxy group at the 5-position is a unique feature that can impart favorable pharmacokinetic properties to derivative compounds.

The physicochemical properties of this molecule can be predicted based on its structure, providing valuable insights for its handling, reaction optimization, and potential biological behavior.

Property	Predicted Value
Molecular Formula	C ₈ H ₇ BrN ₂ O ₃
Molecular Weight	260.06 g/mol
Appearance	Expected to be a yellow crystalline solid
Solubility	Predicted to be soluble in polar organic solvents like DMSO, DMF, and acetonitrile
pKa (of the conjugate acid)	Estimated to be around 1-2
Calculated LogP	Approximately 2.5 - 3.0

Proposed Synthesis and Mechanism

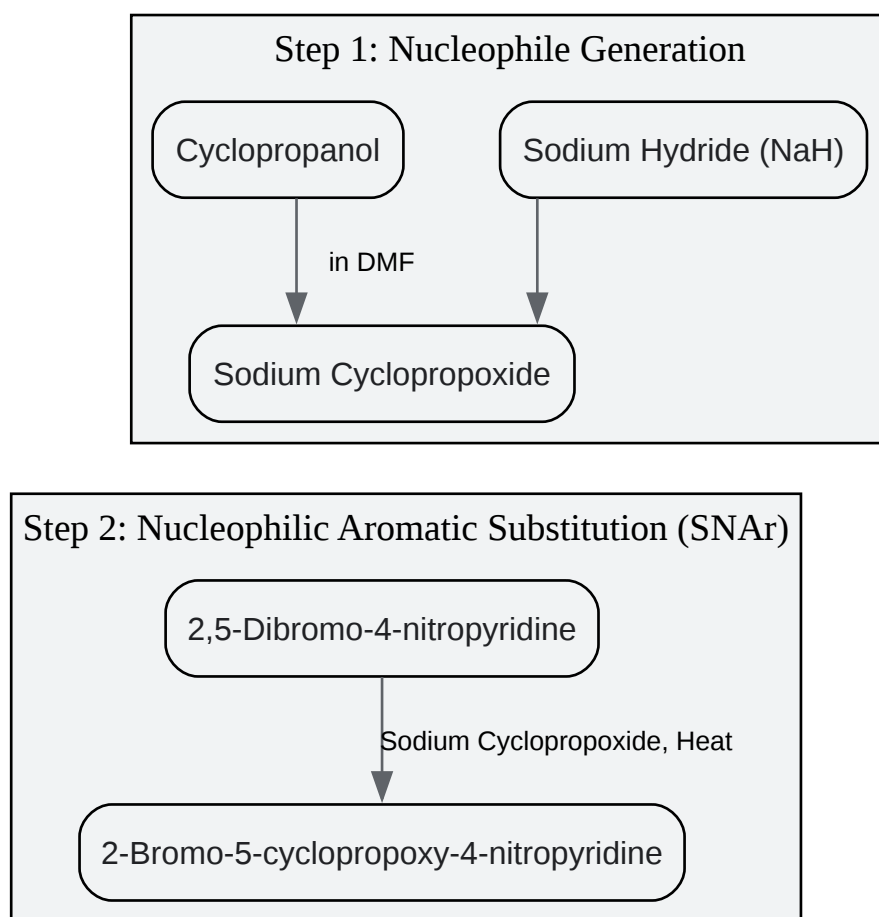
A robust and efficient synthesis of **2-Bromo-5-cyclopropoxy-4-nitropyridine** is critical for its application as a building block. A logical and experimentally sound approach would be a nucleophilic aromatic substitution (S_NAr) reaction on a suitable bromonitropyridine precursor. The electron-withdrawing nitro group strongly activates the pyridine ring for nucleophilic attack, making this a highly favorable transformation.^{[3][4]}

A plausible starting material for this synthesis is 2,5-dibromo-4-nitropyridine. The reaction would proceed via the selective displacement of the bromine atom at the 5-position by sodium cyclopropoxide.

Causality Behind Experimental Choices

- **Choice of Precursor:** 2,5-dibromo-4-nitropyridine is an ideal precursor. The two bromine atoms have different reactivities due to the electronic influence of the nitro group, allowing for selective substitution.
- **Reaction Type:** The S_NAr mechanism is well-suited for this transformation. The nitro group at the 4-position stabilizes the negative charge of the Meisenheimer intermediate, thereby facilitating the substitution.^[3]
- **Nucleophile Generation:** Sodium cyclopropoxide can be readily generated in situ from cyclopropanol and a strong base like sodium hydride (NaH). This ensures the presence of a potent nucleophile for the reaction.
- **Solvent Selection:** A polar aprotic solvent such as Dimethylformamide (DMF) or Dimethyl sulfoxide (DMSO) is recommended. These solvents can effectively solvate the sodium cation without protonating the alkoxide, thus enhancing its nucleophilicity.^[5]

Synthetic Workflow Diagram



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Caption: Proposed two-step synthesis of **2-Bromo-5-cyclopropoxy-4-nitropyridine**.

Detailed Experimental Protocol

Materials:

- 2,5-dibromo-4-nitropyridine
- Cyclopropanol
- Sodium hydride (60% dispersion in mineral oil)
- Anhydrous Dimethylformamide (DMF)
- Ethyl acetate

- Brine solution
- Anhydrous sodium sulfate
- Silica gel for column chromatography

Procedure:

- Preparation of Sodium Cyclopropoxide: a. To a flame-dried, three-necked round-bottom flask under an inert atmosphere (e.g., nitrogen or argon), add anhydrous DMF. b. Carefully add sodium hydride (1.2 equivalents) to the DMF with stirring. c. Cool the suspension to 0 °C using an ice bath. d. Slowly add cyclopropanol (1.1 equivalents) dropwise to the suspension. e. Allow the mixture to warm to room temperature and stir for 1 hour, or until the evolution of hydrogen gas ceases.
- Nucleophilic Aromatic Substitution: a. To the freshly prepared solution of sodium cyclopropoxide, add 2,5-dibromo-4-nitropyridine (1.0 equivalent) portion-wise. b. Heat the reaction mixture to 60-80 °C and monitor the progress by Thin Layer Chromatography (TLC) or Liquid Chromatography-Mass Spectrometry (LC-MS). c. Upon completion, cool the reaction mixture to room temperature.
- Work-up and Purification: a. Quench the reaction by the slow addition of water. b. Extract the product with ethyl acetate (3 x volumes). c. Combine the organic layers and wash with brine. d. Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure. e. Purify the crude product by column chromatography on silica gel using a suitable eluent system (e.g., a gradient of ethyl acetate in hexanes) to yield the pure **2-Bromo-5-cyclopropoxy-4-nitropyridine**.

Reactivity and Potential for Further Functionalization

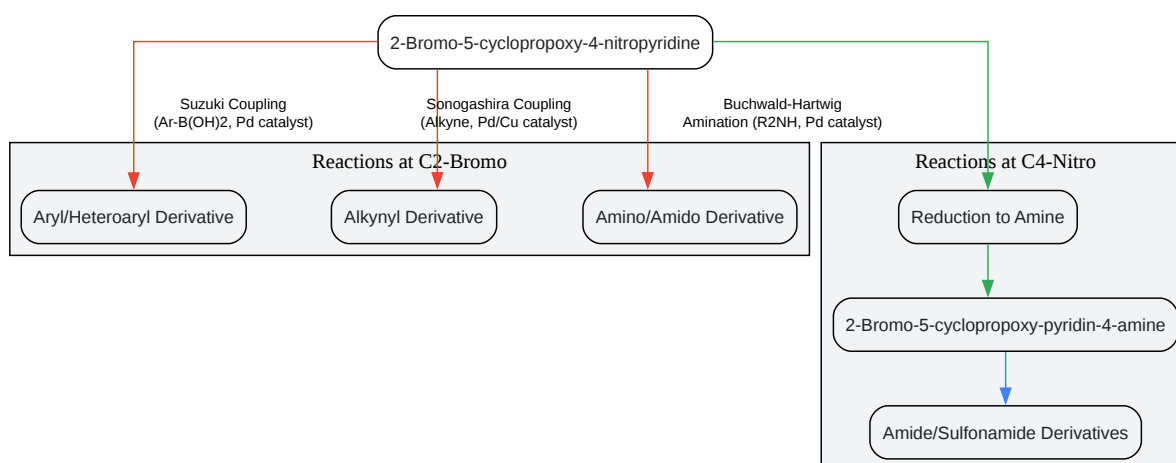
2-Bromo-5-cyclopropoxy-4-nitropyridine is a highly versatile intermediate, offering multiple avenues for further chemical modification.

- Substitution of the Bromo Group: The bromine atom at the 2-position is susceptible to nucleophilic displacement and can participate in various palladium-catalyzed cross-coupling

reactions, such as Suzuki, Sonogashira, and Buchwald-Hartwig reactions. This allows for the introduction of a wide range of aryl, heteroaryl, alkynyl, and amino substituents.

- **Reduction of the Nitro Group:** The nitro group can be readily reduced to an amino group using standard conditions (e.g., iron powder in acetic acid, or catalytic hydrogenation). This resulting amine provides a key functional handle for amide bond formation, sulfonylation, or diazotization reactions.

Potential Downstream Reactions



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Caption: Potential functionalization pathways for **2-Bromo-5-cyclopropoxy-4-nitropyridine**.

Potential Applications in Drug Discovery

The structural features of **2-Bromo-5-cyclopropoxy-4-nitropyridine** make it an attractive starting point for the synthesis of novel therapeutic agents, particularly in the area of kinase

inhibitors. The aminopyridine scaffold is a well-established pharmacophore that often interacts with the hinge region of the kinase ATP-binding site.^[1]

By leveraging the reactivity of the bromo and nitro groups, a diverse library of compounds can be generated. For instance, a Suzuki coupling at the 2-position followed by reduction of the nitro group and subsequent amidation can lead to potent and selective kinase inhibitors. The cyclopropyl moiety can occupy a hydrophobic pocket in the active site, potentially enhancing binding affinity and metabolic stability. Several approved drugs and clinical candidates containing cyclopropyl groups have shown improved pharmacological profiles.^[6]

Proposed Analytical Characterization

To confirm the structure and purity of synthesized **2-Bromo-5-cyclopropoxy-4-nitropyridine**, a combination of standard analytical techniques should be employed.

- ¹H NMR (400 MHz, CDCl₃):
 - Expected signals for the pyridine ring protons (two singlets or two doublets with small coupling constants).
 - A multiplet for the methine proton of the cyclopropoxy group.
 - Two multiplets for the diastereotopic methylene protons of the cyclopropoxy group.
- ¹³C NMR (100 MHz, CDCl₃):
 - Distinct signals for the five carbons of the pyridine ring.
 - Signals for the methine and methylene carbons of the cyclopropoxy group.
- Mass Spectrometry (ESI-MS):
 - Calculation of the exact mass and observation of the molecular ion peak [M+H]⁺.
 - Characteristic isotopic pattern for a bromine-containing compound.
- Infrared (IR) Spectroscopy:

- Strong absorption bands corresponding to the N-O stretching of the nitro group.
- Bands corresponding to C-O-C stretching of the ether linkage and C-Br stretching.

Inferred Safety Profile

Based on the safety data for structurally related bromonitropyridines, **2-Bromo-5-cyclopropoxy-4-nitropyridine** should be handled with care.

- Potential Hazards: Likely to be an irritant to the skin, eyes, and respiratory system. May be harmful if swallowed, inhaled, or absorbed through the skin.
- Recommended Precautions:
 - Work in a well-ventilated fume hood.
 - Wear appropriate personal protective equipment (PPE), including safety goggles, a lab coat, and chemical-resistant gloves.
 - Avoid inhalation of dust and contact with skin and eyes.

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